

# S-Methyl Butanethioate: A Comprehensive Physicochemical and Application Guide

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## Compound of Interest

Compound Name: *S-Methyl butanethioate*

Cat. No.: *B1221201*

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This technical guide provides an in-depth exploration of the physicochemical characteristics, synthesis, analysis, and applications of **S-Methyl butanethioate**. Designed for researchers, scientists, and professionals in the fields of flavor chemistry, analytical sciences, and drug development, this document offers a blend of theoretical knowledge and practical insights to facilitate a comprehensive understanding of this potent aroma compound.

## Introduction: The Chemistry and Sensory Significance of S-Methyl Butanethioate

**S-Methyl butanethioate**, a member of the thioester class of organic compounds, is a key contributor to the aroma profiles of a variety of natural products, including certain cheeses, fish, and fruits.[1] Its potent and complex sensory characteristics, ranging from cheesy and sulfurous to fruity and tropical, make it a valuable ingredient in the flavor and fragrance industry.[2][3] Understanding its fundamental physicochemical properties is paramount for its effective and safe application. This guide will delve into these properties, offering a robust foundation for its use in research and commercial applications. **S-Methyl butanethioate** belongs to the class of organic compounds known as fatty acyl thioesters, which are thioester derivatives of fatty acids.[4][5]

## Physicochemical Properties: A Quantitative Overview

The physical and chemical properties of **S-Methyl butanethioate** dictate its behavior in various matrices and are crucial for its handling, storage, and application. A summary of these key properties is presented in the table below.

Property	Value	Source
Molecular Formula	C5H10OS	[6][7]
Molecular Weight	118.20 g/mol	[6]
Appearance	Colorless to pale yellow liquid	[2][6]
Odor Profile	Sulfurous, cheesy, with cabbage and garlic notes; can have tropical fruit top notes upon dilution.	[2]
Taste Profile	Musty, sulfurous, with Limburger-type cheese notes and a metallic body at 5.00 ppm.	[2]
Boiling Point	142-143 °C at 757-1009 hPa	[2][6]
Density	0.966 g/cm <sup>3</sup> at 25 °C	
Refractive Index	1.457-1.469 at 20 °C	[6][8]
Vapor Pressure	5.872 mmHg at 25 °C (estimated)	[2]
Flash Point	34 °C (93 °F)	[7]
Solubility	Soluble in alcohol, diethyl ether, and oils; sparingly soluble in water (estimated at 9515 mg/L at 25 °C).	[2][6]
CAS Number	2432-51-1	[7]
FEMA Number	3310	[6]

# Synthesis of S-Methyl Butanethioate: A Laboratory-Scale Protocol

The synthesis of **S-Methyl butanethioate** can be achieved through several routes. A common laboratory-scale method involves the esterification of butanethioic acid with methanol or the reaction of a butyryl halide with methanethiol. A generalized procedure for its synthesis from methylthiobutyronitrile is outlined below, providing a high-yield pathway to this thioester.[9]

## Experimental Protocol

### Step 1: Reaction Setup

- To a jacketed, stirred reactor equipped with a baffle, add 314.4 grams (1.88 mol) of methylthiobutyronitrile (78.47% purity).
- Slowly add 201.3 grams (1.951 mol) of sulfuric acid (95% purity) while maintaining the internal temperature below 50°C.
- After the addition of sulfuric acid is complete, maintain the reactor temperature at 45°C for 15 minutes to ensure the completion of the reaction.

### Step 2: Esterification

- Add 227.3 grams of isopropanol to the reactor.
- Heat the reactor at a rate of 5°C per minute until the mixture reaches its boiling point (bottom temperature of 116°C and top temperature of 75°C).
- Maintain this condition for 5 hours, continuously replacing the partial distillate with an equal volume of fresh methanol to drive the esterification reaction to completion.

### Step 3: Neutralization and Extraction

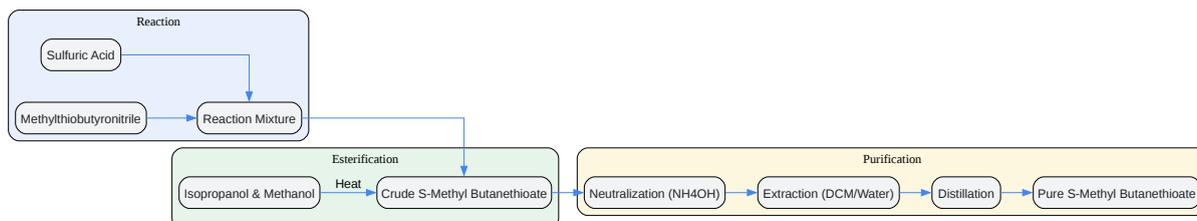
- Cool the reaction mixture and neutralize it with 161.2 grams of a 32% ammonium hydroxide solution (2.72 mol).

- Transfer the neutralized mixture to a separatory funnel. Add 780 grams of water and 449.7 grams of dichloromethane for extraction.
- Allow the phases to separate and collect the organic phase (approximately 939.1 grams).

#### Step 4: Purification

- Subject the organic phase to distillation under reduced pressure to remove the low-boiling fractions.
- Increase the temperature of the evaporator bath and further reduce the pressure to a few mmHg to distill and collect the pure **S-Methyl butanethioate**. This process is expected to yield approximately 263.5 grams of the final product with a purity greater than 99%.<sup>[9]</sup>

## Synthesis Workflow Diagram



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Caption: A generalized workflow for the synthesis of **S-Methyl butanethioate**.

# Analytical Characterization: Ensuring Purity and Identity

The accurate identification and quantification of **S-Methyl butanethioate** are critical for quality control in its production and for its application in consumer products. Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for the analysis of volatile and semi-volatile compounds like thioesters.

## Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (e.g., Agilent GC-MS system).
- Capillary Column: A mid-polar column such as a DB-5ms (30 m x 0.25 mm, 0.25  $\mu$ m film thickness) is suitable for resolving a wide range of flavor compounds.

GC Conditions:

- Injector Temperature: 250°C
- Injection Mode: Splitless (for trace analysis) or Split (e.g., 50:1 for concentrated samples)
- Oven Program:
  - Initial Temperature: 40°C, hold for 2 minutes.
  - Ramp: Increase at 5°C/minute to 250°C.
  - Final Hold: Hold at 250°C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/minute.

MS Conditions:

- Ion Source Temperature: 230°C

- Quadrupole Temperature: 150°C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 35 to 350.

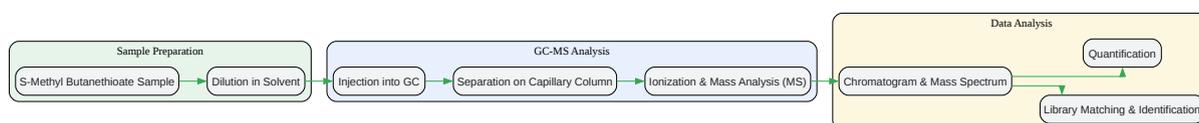
#### Sample Preparation:

- Dilute the **S-Methyl butanethioate** sample in a suitable solvent such as dichloromethane or methanol to a concentration of approximately 10-100 ppm.
- Inject 1 µL of the prepared sample into the GC-MS system.

#### Data Analysis:

- The identity of **S-Methyl butanethioate** is confirmed by comparing its retention time and mass spectrum with that of a certified reference standard.
- The characteristic mass spectral fragments of **S-Methyl butanethioate** can be found in spectral libraries such as the NIST Mass Spectrometry Data Center.[6]

## Analytical Workflow Diagram



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Caption: A standard workflow for the analysis of **S-Methyl butanethioate** using GC-MS.

## Applications in Flavor and Fragrance

**S-Methyl butanethioate** is a potent aroma chemical used to impart specific flavor and fragrance notes in a variety of consumer products. Its primary applications are in the food and beverage industry, where it is used as a flavoring agent.<sup>[6][8]</sup>

- **Cheese Flavors:** Its characteristic cheesy and sulfurous notes make it an important component in the formulation of various cheese flavors, particularly for processed cheese and savory snacks.<sup>[2][3]</sup>
- **Savory Flavors:** It can be used to enhance the savory notes in products like soups, sauces, and meat seasonings.
- **Fruit Flavors:** In very high dilutions, the fruity and tropical top notes of **S-Methyl butanethioate** can be utilized to create complex and authentic fruit flavor profiles.<sup>[1][2]</sup>

The use of **S-Methyl butanethioate** as a flavoring agent is regulated, and it has been evaluated for safety by organizations such as the Joint FAO/WHO Expert Committee on Food Additives (JECFA), which has concluded that there are no safety concerns at current levels of intake when used as a flavoring agent.<sup>[6]</sup>

## Safety and Handling

**S-Methyl butanethioate** is a flammable liquid and vapor and requires careful handling in a well-ventilated area, away from sources of ignition.<sup>[10]</sup> It can cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[10]</sup> Therefore, appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this chemical.<sup>[10]</sup>

GHS Hazard Statements:

- H226: Flammable liquid and vapor.<sup>[6]</sup>
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[10]

## Conclusion

**S-Methyl butanethioate** is a fascinating and impactful molecule in the realm of flavor and fragrance chemistry. Its distinct physicochemical properties, coupled with its potent sensory profile, make it a valuable tool for creating authentic and complex flavor profiles. A thorough understanding of its synthesis, analytical characterization, and safe handling is essential for its responsible and effective use in research and industrial applications. This guide has provided a comprehensive overview of these aspects, serving as a valuable resource for scientists and professionals working with this versatile thioester.

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- To cite this document: BenchChem. [S-Methyl Butanethioate: A Comprehensive Physicochemical and Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1221201#physicochemical-characteristics-of-s-methyl-butanethioate>]

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